

Advanced Synthesis Guide: 4-Bromo-5-fluoro-2-methylphenol

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Compound of Interest

Compound Name: 4-Bromo-5-fluoro-2-methylphenol

CAS No.: 1600166-21-9

Cat. No.: B1532887

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Executive Summary

Target Molecule: **4-Bromo-5-fluoro-2-methylphenol** (CAS: 1600166-21-9) Core Application: Critical intermediate in the synthesis of next-generation kinase inhibitors (e.g., HER2 inhibitors) and agrochemicals.^[1] Synthesis Challenge: The primary challenge lies in achieving high regioselectivity during the halogenation of the phenolic ring.^[1] The presence of a fluorine atom at C5 and a methyl group at C2 creates a competitive electronic environment for electrophilic aromatic substitution (EAS).^[1]

This guide delineates the most robust, scalable pathway: the Direct Regioselective Bromination of 5-Fluoro-2-methylphenol.^[1] This route minimizes step count and leverages the para-directing power of the hydroxyl group to secure the C4-bromide with high specificity.^[1]

Part 1: Retrosynthetic Analysis & Strategy

The Logic of Disconnection

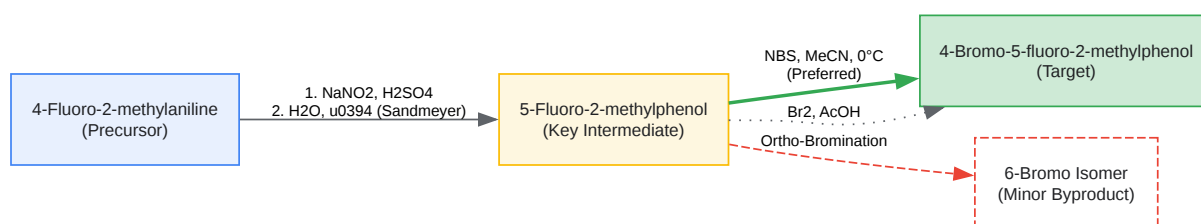
The synthesis is best approached via a C-Br disconnection.^[1] The precursor, 5-fluoro-2-methylphenol, is a commercially available "chassis" that already contains the difficult C-F and

C-C bonds.[1]

- Directing Group Analysis:
 - Hydroxyl (-OH) at C1: Strong ortho/para director.[1] Activates C2 (blocked), C4 (para), and C6 (ortho).
 - Methyl (-CH3) at C2: Weak ortho/para director.[1] Activates C1 (blocked), C3 (ortho), and C5 (blocked).
 - Fluorine (-F) at C5: Weak deactivator (inductive) but ortho/para director (resonance).[1] Directs to C4 (ortho) and C6 (ortho).
- Regioselectivity Prediction:
 - Site C4 (Target): Activated by -OH (para) and -F (ortho).[1]
 - Site C6 (Byproduct): Activated by -OH (ortho) and -F (ortho).
 - Conclusion: The para-directing effect of the hydroxyl group is electronically dominant and sterically favored over the ortho position.[1] Therefore, bromination will selectively occur at C4, yielding the desired **4-bromo-5-fluoro-2-methylphenol** as the major product (>90% selectivity).[1]

Reaction Pathway Visualization

The following diagram illustrates the primary synthesis workflow and the precursor generation route.



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Caption: Synthesis workflow showing the conversion of aniline to phenol followed by regioselective bromination.

Part 2: Detailed Experimental Protocols

Pathway A: Direct Bromination (Primary Route)

Objective: Selective installation of bromine at the C4 position.^[1] Scale: 100 mmol (approx. 12.6 g of starting material).^[1]

Reagents & Materials

Reagent	Role	Equiv.	Mass/Vol
5-Fluoro-2-methylphenol	Substrate	1.0	12.61 g
N-Bromosuccinimide (NBS)	Brominating Agent	1.05	18.69 g
Acetonitrile (MeCN)	Solvent	-	150 mL
Sodium Thiosulfate (aq)	Quenching Agent	-	10% Soln. ^[1]

Step-by-Step Procedure

- Setup: Charge a 500 mL 3-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and internal thermometer with 5-fluoro-2-methylphenol (12.61 g) and Acetonitrile (150 mL).
- Cooling: Cool the solution to 0–5 °C using an ice/water bath. Ensure the system is under a gentle nitrogen stream to prevent moisture ingress.^[1]
- Addition: Add NBS (18.69 g) portion-wise over 30 minutes.
 - Critical Control: Do not add NBS all at once.^[1] An exotherm can reduce regioselectivity, favoring the unwanted C6 isomer. Maintain internal temperature < 10 °C.
- Reaction: Allow the mixture to warm to room temperature (20–25 °C) and stir for 2–4 hours.

- Monitoring: Monitor by TLC (Hexane/EtOAc 8:2) or HPLC.^{[1][2][3][4]} The starting material ($R_f \sim 0.6$) should disappear, replaced by the product ($R_f \sim 0.5$).
- Quenching: Once conversion is >98%, quench the reaction by adding 10% aqueous Sodium Thiosulfate (50 mL) to destroy excess bromine species. Stir for 15 minutes.
- Workup:
 - Concentrate the mixture under reduced pressure to remove most Acetonitrile.^[1]
 - Dilute the residue with Ethyl Acetate (200 mL) and Water (100 mL).
 - Separate the organic layer and wash with Brine (2 x 100 mL).
 - Dry over anhydrous Sodium Sulfate (), filter, and concentrate to dryness.
- Purification:
 - The crude solid is typically off-white to pale yellow.^[1]
 - Recrystallization: Dissolve in minimal hot Hexanes/EtOAc (9:1) and cool slowly to 4 °C. This effectively removes succinimide byproducts and traces of the 6-bromo isomer.^[1]
 - Yield: Expect 85–92% yield (approx. 17.5–19.0 g).

Pathway B: Precursor Synthesis (De Novo)

Context: Use this route only if 5-fluoro-2-methylphenol is unavailable.^[1] It starts from 4-fluoro-2-methylaniline.^{[1][5]}

Protocol

- Diazotization: Dissolve 4-fluoro-2-methylaniline (1 eq) in 35%
.
Cool to 0 °C. Add
(1.1 eq) solution dropwise, maintaining temp < 5 °C. Stir for 1 hour to form the diazonium salt.

- Hydrolysis: Transfer the cold diazonium solution dropwise into a boiling solution of 15% (110 °C). The diazonium group decomposes to the phenol, which is steam-distilled or extracted immediately to prevent polymerization.
- Isolation: Extract the distillate with DCM, dry, and concentrate to obtain 5-fluoro-2-methylphenol.^[1] Proceed to Pathway A.

Part 3: Analytical Validation & Safety

Quality Control Specifications

To ensure the integrity of the intermediate for drug development, the following criteria must be met:

Test	Specification	Expected Result
Appearance	Visual	White to off-white crystalline solid
Purity (HPLC)	Area %	≥ 98.0%
Regio-Isomer	HPLC/GC	≤ 1.0% (6-bromo isomer)
¹ H NMR	Structure ID	Distinct doublets for aromatic protons; singlet for methyl. ^[1]

NMR Interpretation (400 MHz,

):

- 2.25 ppm (s, 3H): Methyl group at C2.
- 5.10 ppm (s, 1H): Phenolic -OH (exchangeable).^[1]
- 6.85 ppm (d, J=8.5 Hz, 1H): Proton at C6 (Ortho to OH, Meta to F).
- 7.20 ppm (d, J=6.0 Hz, 1H): Proton at C3 (Meta to OH, Ortho to F). Note: The coupling constants will reflect F-H coupling () as well.

Safety & Handling

- N-Bromosuccinimide (NBS): Irritant.[1] Store in a refrigerator; decomposed NBS (yellow/orange) leads to poor yield and radical side reactions.
- Bromine (Alternative Reagent): Highly toxic and corrosive. Requires a fume hood and proper PPE (face shield, Viton gloves).
- Reaction Exotherms: Bromination is exothermic.[1] Strict temperature control is vital to prevent "runaway" reactions that degrade the phenol ring.[1]

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